

Commercial Availability and Product Specifications

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Compound of Interest

Compound Name: *DL-Dopa-d6*

Cat. No.: *B15618516*

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DL-Dopa-d6 is available from several reputable suppliers of research chemicals and stable isotope-labeled compounds. While the product is typically available as a solid, specific formulations and packaging sizes may vary between suppliers. The following table summarizes the available quantitative data from various commercial sources. Researchers are advised to request a lot-specific Certificate of Analysis (CoA) for detailed information.

Supplier	Product Name	Catalog Number	Purity	Isotopic Enrichment	Formulation
Pharmaffiliates	DL-DOPA-2,5,6-d6	PA STI 036220	Information not readily available	Information not readily available	Solid
Santa Cruz Biotechnology	DL-DOPA-2,5,6-d6	sc-219353	Information not readily available	Information not readily available	Solid
Alfa Chemistry	DL-Dopa-d6	AS116116	Information not readily available	Information not readily available	Solid
C/D/N Isotopes (distributed by LGC Standards)	L-Dopa-2,5,6,alpha,beta,d6	D-7848	≥98% (Chemical Purity)	99 atom % D	Solid
MedChemExpress	L-DOPA-d6	HY-N0304S	≥99.0%	Information not readily available	Solid
Toronto Research Chemicals (TRC)	DL-DOPA-d6	Not specified	High purity (CoA available)	Information not readily available	Solid
Alsachim	DL-Dopa-d3	On request	High purity (CoA available)	Information not readily available	Solid

Note: Data is based on publicly available information and may not be exhaustive. Purity and isotopic enrichment values are lot-dependent and should be confirmed with the supplier.

Core Application: Internal Standard for LC-MS/MS Quantification of L-Dopa

The primary application of **DL-Dopa-d6** is as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of L-Dopa in biological samples such as plasma and brain tissue.[1][2] The stable isotope-labeled IS co-elutes with the unlabeled analyte and exhibits similar ionization efficiency, allowing for the correction of variability in sample preparation and instrument response.[3][4]

Experimental Protocol: Quantification of L-Dopa in Human Plasma

This protocol provides a general methodology for the quantification of L-Dopa in human plasma using **DL-Dopa-d6** as an internal standard.

1. Materials and Reagents:

- **DL-Dopa-d6** (Internal Standard)
- L-Dopa (Analyte)
- Human plasma (K2-EDTA)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Protein precipitation plates or microcentrifuge tubes

2. Preparation of Stock and Working Solutions:

- **L-Dopa Stock Solution** (1 mg/mL): Accurately weigh and dissolve L-Dopa in a suitable solvent (e.g., 0.1 M HCl or methanol with 0.1% formic acid).
- **DL-Dopa-d6 Stock Solution** (1 mg/mL): Accurately weigh and dissolve **DL-Dopa-d6** in the same solvent as the L-Dopa stock solution.

- Working Standard Solutions: Prepare a series of working standard solutions of L-Dopa by serial dilution of the stock solution with a suitable solvent (e.g., 50:50 methanol:water).
- Internal Standard Working Solution: Dilute the **DL-Dopa-d6** stock solution to a final concentration of, for example, 100 ng/mL in the same diluent.

3. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample, calibration standard, or quality control sample in a microcentrifuge tube, add 20 µL of the **DL-Dopa-d6** internal standard working solution.
- Vortex briefly.
- Add 300 µL of cold acetonitrile (containing 0.1% formic acid) to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at high speed (e.g., 13,000 rpm) for 10 minutes at 4°C.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

4. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A C18 or HILIC column suitable for polar analytes.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to separate L-Dopa from other matrix components.
 - Flow Rate: Appropriate for the column dimensions (e.g., 0.4 mL/min).
 - Injection Volume: 5-10 µL.
- Tandem Mass Spectrometry (MS/MS):

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - L-Dopa: m/z 198 $\rightarrow$ 152
 - **DL-Dopa-d6**: m/z 204 $\rightarrow$ 158 (adjust based on the specific deuteration pattern)
- Optimize instrument parameters (e.g., collision energy, declustering potential) for maximum signal intensity.

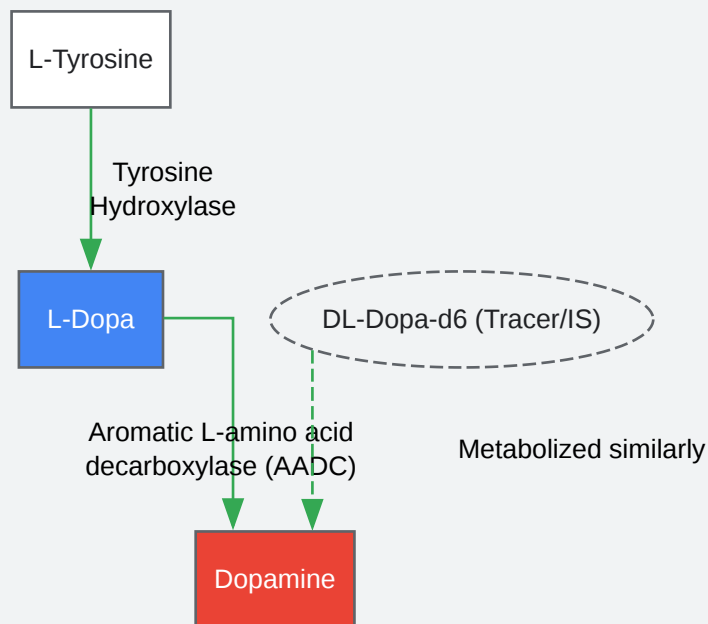
5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of L-Dopa to **DL-Dopa-d6** against the concentration of the L-Dopa calibration standards.
- Determine the concentration of L-Dopa in the unknown samples by interpolating their peak area ratios from the calibration curve.

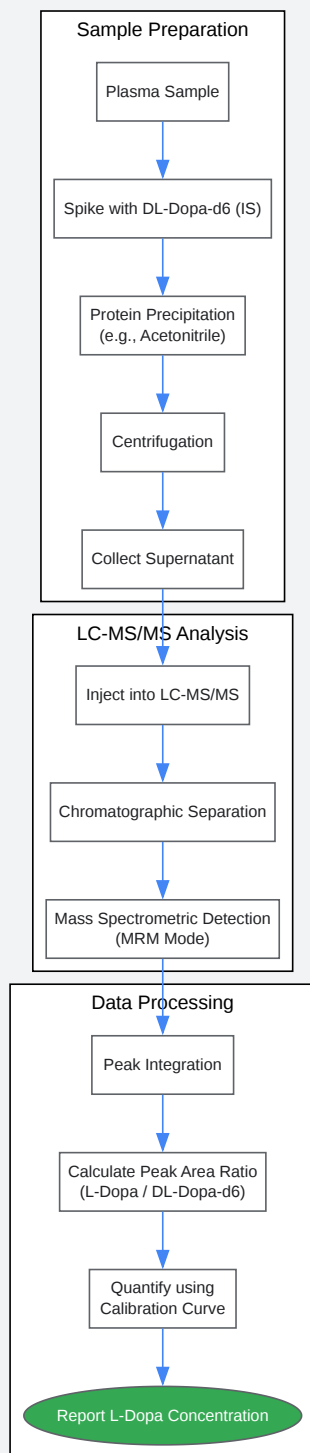
Visualizing the Role of DL-Dopa-d6

The following diagrams illustrate the metabolic context and the analytical workflow involving **DL-Dopa-d6**.

Metabolic Pathway of L-Dopa and the Role of its Deuterated Analog



Workflow for L-Dopa Quantification using DL-Dopa-d6 as an Internal Standard

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References

- 1. Development and Validation of a New LC-MS/MS Bioanalytical Method for the Simultaneous Determination of Levodopa, Levodopa Methyl Ester, and Carbidopa in Human Plasma Samples - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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